

Application Notes and Protocols: Pentaerythritol Tetraricinoleate in High-Performance Grease Formulations

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Compound of Interest

Compound Name: Pentaerythritol tetraricinoleate

Cat. No.: B1165899

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Audience: Researchers, scientists, and formulation chemists in the lubricants and materials science industries.

Introduction: **Pentaerythritol tetraricinoleate** (PETR) is a biodegradable and non-toxic synthetic ester derived from pentaerythritol and ricinoleic acid, the primary fatty acid in castor oil.[1][2] Its unique molecular structure, featuring four long-chain fatty acids with both a double bond and a hydroxyl group, imparts exceptional lubricity, high viscosity index, and strong film-forming capabilities. These properties make PETR a highly promising base oil for the formulation of high-performance, environmentally friendly lubricating greases. This document provides an overview of PETR's properties, detailed protocols for its synthesis, and methodologies for formulating and characterizing PETR-based greases.

Physicochemical Properties of Pentaerythritol Tetraricinoleate

PETR is a viscous, clear liquid at room temperature.[1] Its key physical and chemical properties are summarized in Table 1. The presence of hydroxyl groups in its structure enhances its polarity and affinity for metal surfaces, while the long ester chains provide excellent lubricating films.

Property	Value	Reference
Molecular Formula	C ₇₇ H ₁₄₀ O ₁₂	[2]
Appearance	Clear, viscous liquid	[1]
Density	~0.962 g/mL at 20°C	[1]
Boiling Point	446°C	[1]
Flash Point	232°C	[1]
Solubility	Immiscible in water; Miscible with alcohols and nonpolar organic solvents	[1]
Thermal Decomposition	Begins above 200°C	[1]

Illustrative Performance Data of Pentaerythritol Ester-Based Greases

While specific performance data for greases based purely on PETR is not widely published, data from formulations using structurally similar pentaerythritol esters (e.g., Pentaerythritol Tetraoleate) and castor oil derivatives provide a strong indication of expected performance. These greases exhibit excellent tribological properties and stability.

Performance Parameter	Typical Value Range	Test Method (Example)
NLGI Grade	2 - 3	ASTM D217
Coefficient of Friction	0.06 - 0.13	ASTM G99
Wear Scar Diameter (µm)	415 - 866	ASTM D2266
Oil Separation (% wt)	< 4%	ASTM D1742
Oil Bleed (% wt)	Within ±15%	FTM 791-321

(Note: Data in Table 2 is representative of eco-friendly greases formulated with pentaerythritol esters and castor oil derivatives and should be considered illustrative for PETR-based formulations).[3][4]

Experimental Protocols

Protocol 1: Synthesis of Pentaerythritol Tetraricinoleate (PETR)

This protocol describes the direct esterification of pentaerythritol with ricinoleic acid. The reaction involves the removal of water to drive the equilibrium towards the formation of the tetraester.^{[1][2]}

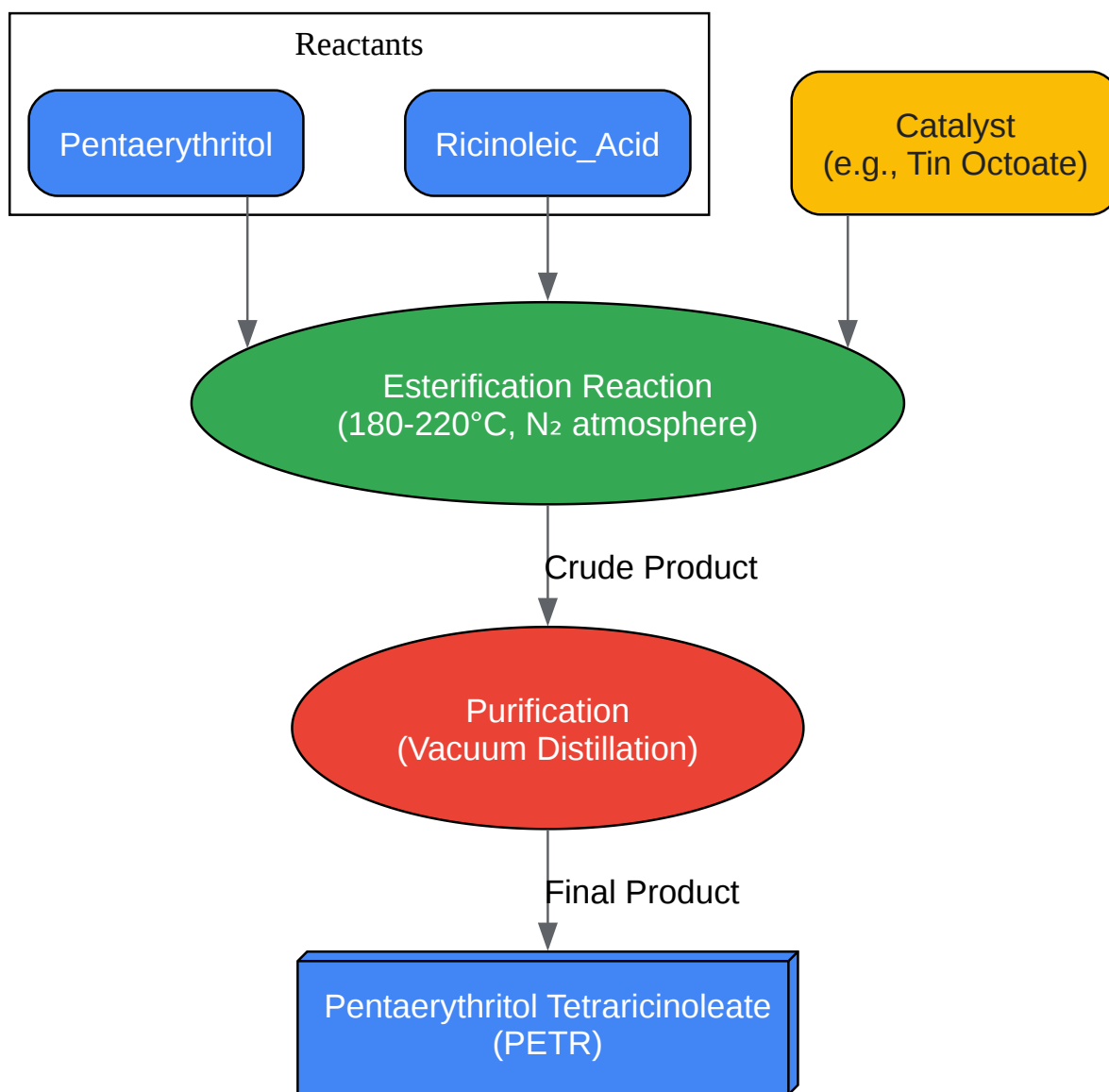
Materials:

- Pentaerythritol ($C_5H_{12}O_4$)
- Ricinoleic Acid ($C_{18}H_{34}O_3$)
- Catalyst (e.g., Tin(II) 2-ethylhexanoate, 0.05% w/w)
- Nitrogen gas supply
- Reaction vessel equipped with a mechanical stirrer, thermometer, Dean-Stark trap, and condenser.

Procedure:

- Charge the reaction vessel with pentaerythritol and ricinoleic acid in a 1:4.2 molar ratio (a slight excess of fatty acid is used to ensure complete esterification).
- Add the tin-based catalyst to the mixture.
- Begin stirring and purge the system with nitrogen to create an inert atmosphere.
- Heat the mixture gradually to 180-220°C.^{[1][2]}
- Continuously remove the water byproduct from the reaction using the Dean-Stark trap.
- Monitor the reaction progress by measuring the acid value of the mixture periodically. The reaction is considered complete when the acid value falls below a target threshold (e.g., < 1 mg KOH/g).

- Once complete, cool the reaction mixture.
- Purify the resulting PETR by vacuum distillation to remove any unreacted fatty acids and the catalyst.



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Diagram 1: Synthesis workflow for **Pentaerythritol Tetraricinoleate**.

Protocol 2: High-Performance Grease Formulation

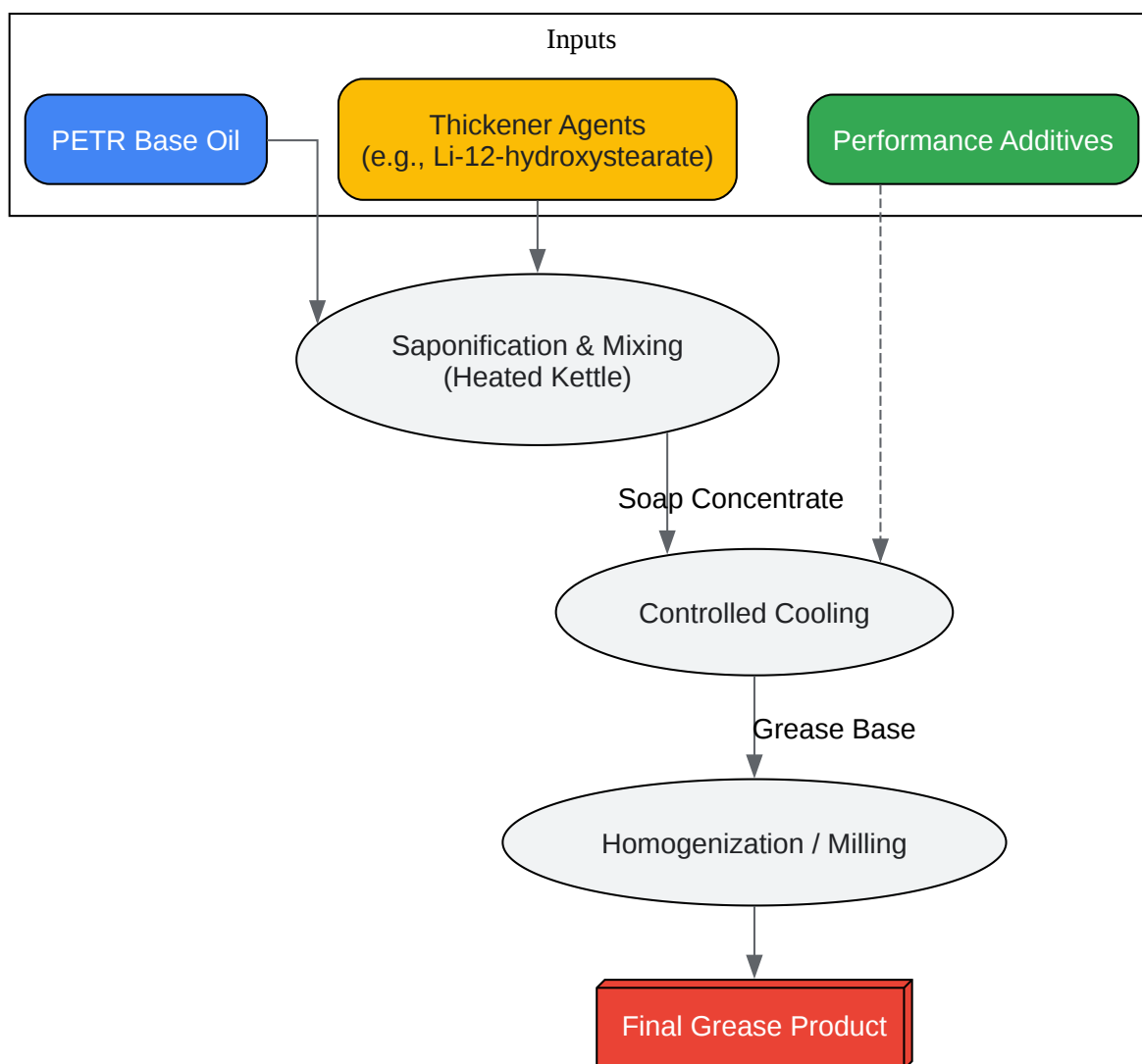
This protocol outlines a general procedure for creating a lithium complex grease using PETR as the base oil.

Materials:

- **Pentaerythritol Tetraricinoleate (PETR) Base Oil** (80-90% w/w)
- Thickener: Lithium 12-hydroxystearate (10-15% w/w)
- Complexing Agent: Dicarboxylic acid (e.g., Azelaic acid) (1-3% w/w)
- Additives (optional): Antioxidants, anti-wear agents (e.g., ZDDP) (0.5-2% w/w)
- Grease kettle with variable speed mixer and heating/cooling capabilities.
- Homogenizer or three-roll mill.

Procedure:

- Saponification: Charge a portion of the PETR base oil and the 12-hydroxystearic acid into the grease kettle. Heat to approximately 90°C while stirring.
- Add a stoichiometric amount of lithium hydroxide (LiOH) solution to initiate saponification (the formation of the soap thickener).
- Complexation: Once saponification is complete, add the dicarboxylic acid and continue heating to around 200°C to complete the reaction and form the complex thickener structure.
- Oil Addition: Gradually add the remaining PETR base oil while continuing to mix.
- Cooling & Additive Blending: Begin a controlled cooling process. When the temperature drops below 100°C, introduce the additive package.
- Homogenization: Pass the cooled grease through a three-roll mill or homogenizer to ensure a smooth, uniform texture and dispersion of the thickener fibers.
- Deaeration: Store the final product to allow any entrained air to escape.



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Diagram 2: General workflow for formulating a PETR-based grease.

Protocol 3: Grease Performance Characterization

The following are standard ASTM methods for evaluating the key performance characteristics of a lubricating grease.

1. Dropping Point (ASTM D2265):

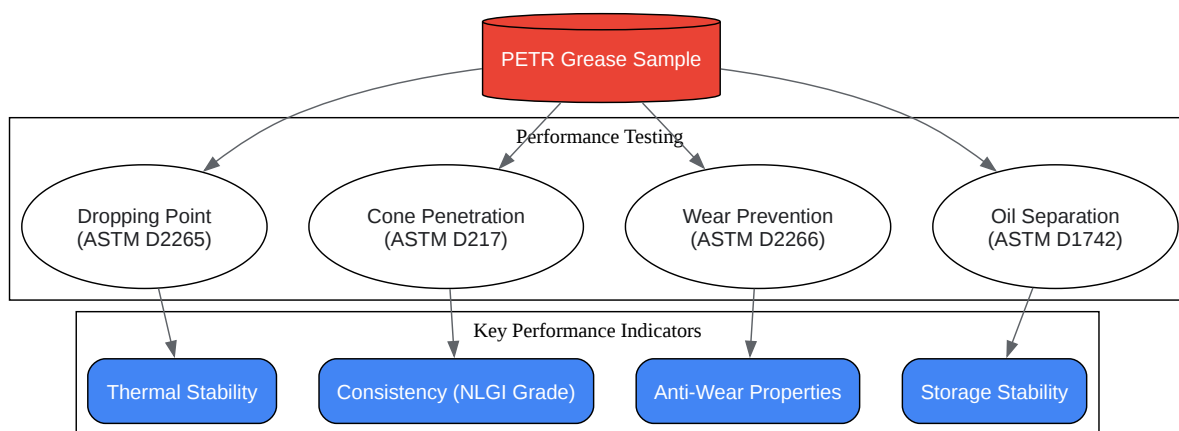
- **Objective:** To determine the temperature at which the grease passes from a semi-solid to a liquid state, indicating its upper operating temperature limit.
- **Methodology:** A small amount of grease is placed in a sample cup with a small orifice at the bottom. The cup is heated in a specialized apparatus at a controlled rate. The dropping point is the temperature at which the first drop of material falls from the orifice.

2. Cone Penetration (NLGI Grade) (ASTM D217):

- **Objective:** To measure the consistency (hardness or softness) of the grease, which determines its NLGI grade.
- **Methodology:** A standard cone of specified weight and dimensions is allowed to sink into a temperature-controlled grease sample for 5 seconds. The depth of penetration, measured in tenths of a millimeter, determines the consistency. For "worked penetration," the sample is first subjected to 60 double strokes in a standard grease worker to simulate in-service conditions.

3. Wear Prevention (Four-Ball Method) (ASTM D2266):

- **Objective:** To assess the anti-wear properties of the grease under boundary lubrication conditions.
- **Methodology:** Three steel balls are clamped together in a cup, and a fourth ball is rotated against them under a specified load, speed, and temperature, with the grease lubricating the contact points. After a set duration (e.g., 1 hour), the average diameter of the wear scars that have formed on the three stationary balls is measured. A smaller wear scar indicates better wear protection.

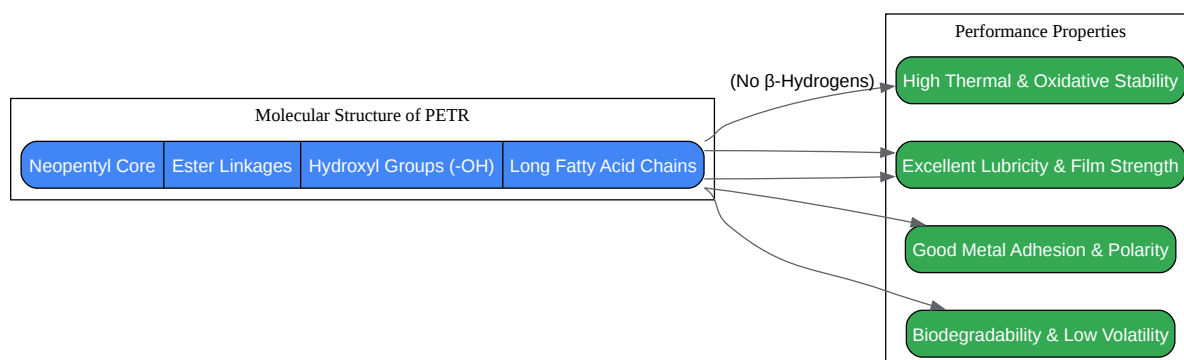


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Diagram 3: Experimental workflow for grease characterization.

Structure-Property Relationships

The superior performance of PETR as a grease base oil stems directly from its molecular architecture. The key structural features and their corresponding performance benefits are outlined below.



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Diagram 4: Relationship between PETR's structure and its performance.

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